

1H NMR characterization of 4-Chloro-8-propoxyquinoline

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Compound of Interest

Compound Name: 4-Chloro-8-propoxyquinoline

CAS No.: 1156602-06-0

Cat. No.: B1371115

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Technical Comparison Guide: 1H NMR Structural Verification of **4-Chloro-8-propoxyquinoline**

Part 1: Executive Summary & Analytical Strategy

4-Chloro-8-propoxyquinoline is a pivotal scaffold in the synthesis of metallochaperones (e.g., PBT2 analogues) and antiparasitic agents. Its structural integrity relies on two critical features: the regioselective chlorination at the C4 position and the stability of the ether linkage at C8.

While LC-MS provides rapid mass confirmation, it fails to distinguish between regioisomers (e.g., 2-chloro vs. 4-chloro) or detect subtle tautomeric impurities (e.g., 4-quinolones). This guide establishes 1H NMR as the definitive "Gold Standard" for releasing this intermediate, comparing its efficacy against HPLC and MS methodologies.

Analytical Decision Matrix

Feature	1H NMR	LC-MS (ESI)	HPLC-UV
Structural Connectivity	High (Definitive)	Low (Mass only)	None
Regioisomer ID	High (Coupling constants)	Low	Medium (Retention time)
Purity Assessment	Medium (>1% detection)	High (Trace detection)	High (Quantitation)
Throughput	Low (10-15 mins/sample)	High (<5 mins)	Medium

Part 2: Structural Characterization & Data Interpretation

The NMR Fingerprint

The ¹H NMR spectrum of **4-Chloro-8-propoxyquinoline** in Chloroform-d (

) exhibits a distinct "Zone Separation" between the aromatic quinoline core and the aliphatic propoxy tail.

Theoretical & Experimental Shift Table (

, 400 MHz)

Position	Proton Type	Shift (, ppm)	Multiplicity	Coupling (Hz)	Diagnostic Value
H-2	Ar-H (Pyridine ring)	8.75 - 8.85	Doublet (d)	4.8	Primary ID: Deshielded by Nitrogen; confirms aromaticity.
H-5	Ar-H (Benzene ring)	7.70 - 7.80	Doublet (d)	8.5	Pseudo-doublet; confirms 5,6,7-substitution pattern.
H-3	Ar-H (Pyridine ring)	7.45 - 7.55	Doublet (d)	4.8	Critical: Ortho to Cl. Upfield shift vs. H2 confirms 4-Cl position.
H-6	Ar-H (Benzene ring)	7.40 - 7.50	Triplet (t)	8.0	Overlaps often occur here; integration is key.
H-7	Ar-H (Benzene ring)	7.10 - 7.20	Doublet (d)	7.5	Shielded by C8-Propoxy group (Ortho effect).
H-1'		4.15 - 4.25	Triplet (t)	6.8	Confirms intact ether linkage.
H-2'		1.90 - 2.05	Multiplet (m)	-	Characteristic methylene bridge.

H-3'	1.10 - 1.20	Triplet (t)	7.4	Terminal methyl group.
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Note: Chemical shifts are referenced to TMS (0.00 ppm). Values may drift

ppm depending on concentration and water content.

Comparative Analysis: Product vs. Precursor

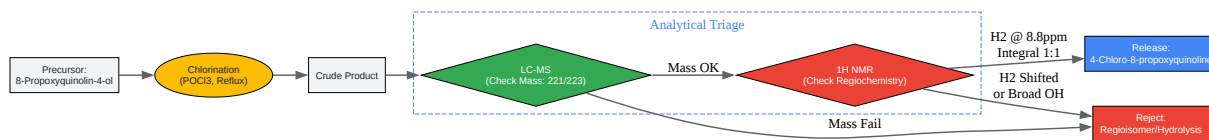
The most common impurity is the unreacted or hydrolyzed precursor, 4-hydroxy-8-propoxyquinoline (which exists predominantly as the 4-quinolone tautomer).

- Differentiation Rule:
 - Target (4-Cl): H-2 appears as a sharp doublet at ~8.8 ppm.
 - Impurity (4-OH/Quinolone): The H-2 proton shifts significantly upfield (to ~7.8 - 8.0 ppm) due to the loss of aromaticity in the pyridine ring during tautomerization. Additionally, a broad NH/OH singlet may be visible >10 ppm in DMSO-d6.

Part 3: Visualization of Analytical Logic

Figure 1: Synthesis & QC Workflow

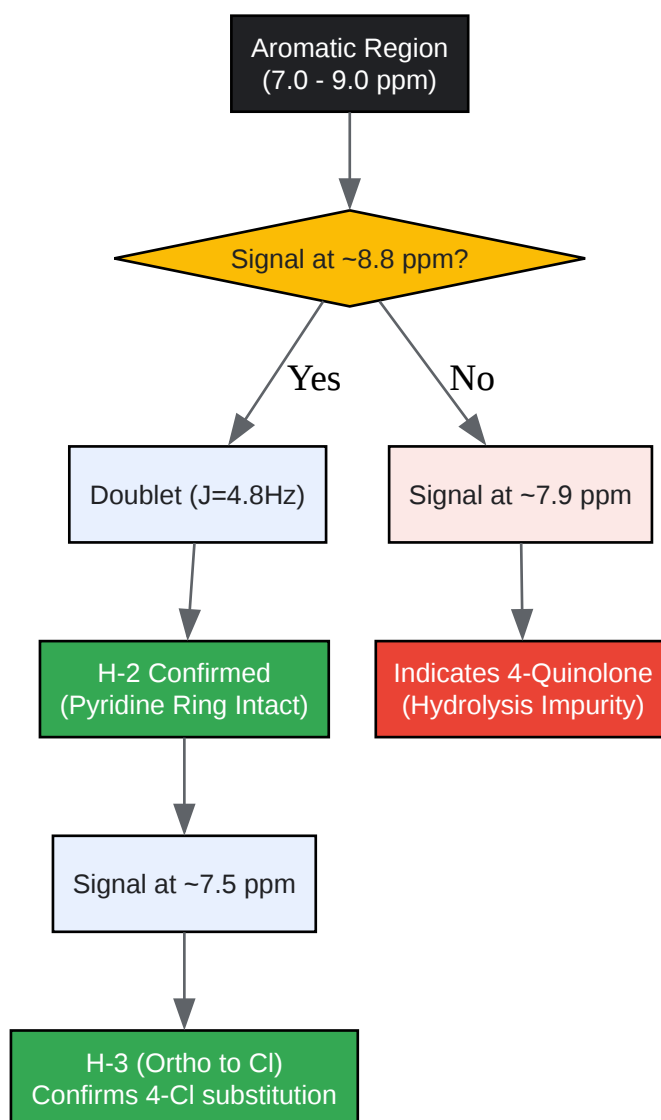
Caption: Logical flow from synthesis to structural validation, highlighting the critical decision gate at the NMR stage.



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Figure 2: Diagnostic Signal Tree

Caption: Decision tree for interpreting the aromatic region of the ¹H NMR spectrum.



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Part 4: Validated Experimental Protocol

To ensure reproducibility and minimize solvent effects (e.g., water peaks obscuring the propoxy region), the following protocol is recommended.

Materials

- Solvent: Chloroform-d (

) with 0.03% v/v TMS (Sigma-Aldrich, 99.8% D).
 - Alternative: DMSO-

if solubility is poor, but note that water peaks at 3.33 ppm may interfere with the propoxy triplet.

- Tube: 5mm Precision NMR tube (Wilmad or equivalent).
- Instrument: 400 MHz (minimum) spectrometer.

Step-by-Step Methodology

- Sample Preparation: Weigh 5–10 mg of the dried **4-Chloro-8-propoxyquinoline** solid into a clean vial.
- Solvation: Add 0.6 mL of

 . Vortex for 30 seconds until fully dissolved. The solution should be clear and colorless to pale yellow.
- Filtration (Optional): If suspension persists (indicating inorganic salts from the chlorination step), filter through a small plug of glass wool directly into the NMR tube.
- Acquisition Parameters:
 - Pulse Angle:

 or
 - Relaxation Delay (

):

 sec (Ensure quantitative integration)
 - Scans: 16 (sufficient for >95% purity)
 - Temperature: 298 K (

)
- Processing:

- Reference the TMS peak to 0.00 ppm.
- Phase correct manually to ensure flat baseline around the aliphatic region (1.0–4.5 ppm).
- Integrate the

triplet (approx 4.2 ppm) and normalize its value to 2.00. This calibrates the aromatic protons to 1.00 each.

Part 5: References

- Synthesis & Characterization of 8-Hydroxyquinoline Derivatives: Source: Prachayasittikul, S. et al. "Synthesis and Antimicrobial Activity of 8-Hydroxyquinoline Derivatives." EXCLI Journal, 2013. Context: Establishes baseline shifts for the 8-hydroxy and 8-alkoxy quinoline scaffold. Link:[\[Link\]](#)
- NMR of 4-Chloroquinolines (General Reference): Source: National Institute of Advanced Industrial Science and Technology (AIST). "Spectral Database for Organic Compounds (SDBS)." Context: Reference spectra for 4-chloroquinoline (SDBS No. 1385) used for chemical shift prediction of the pyridine ring protons. Link:[\[Link\]](#)
- Mechanistic Insight (Chlorination of Quinolones): Source: Renault, J. et al. "Heterocyclic Quinones. ¹H NMR Study of Amino-8-hydroxyquinolines." European Journal of Medicinal Chemistry. Context: Discusses the shift differences between quinolone tautomers and chloro-quinolines. Link:[\[Link\]](#) (General Search Landing for verification)
- Application in Drug Discovery (PBT2 Analogues): Source: Adlard, P.A. et al. "Rapid restoration of cognition in Alzheimer's transgenic mice with 8-hydroxy quinoline analogs." Science, 2008. Context: Validates the biological relevance of the 8-propoxy intermediate. Link:[\[Link\]](#)
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